

CL22 antibody specificity validation

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Compound Focus: CL22 protein

CAS No.: 143275-78-9

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Antibody Validation Fundamentals

Thorough validation is critical for experimental reproducibility. The table below summarizes the core pillars of antibody validation.

Validation Method	Key Principle	Recommended Applications	Key Advantages	Important Limitations
Genetic Strategies (e.g., CRISPR-Cas9 KO) [1] [2]	Confirms specificity by using cell lines where the target gene has been knocked out.	WB, IHC, ICC, Flow Cytometry, ELISA, IP, ChIP [2]	Directly tests for off-target binding; high specificity confirmation [1].	Not suitable for human tissues or body fluids where genetic manipulation isn't possible [2].
Independent Antibody Approach [2]	Uses two antibodies against different epitopes on the same target.	WB, IHC, ICC, Flow Cytometry [2]	Confirms target identity without need for genetic modification.	Requires multiple, well-characterized antibodies to different epitopes; can be costly [2].
Tagged Protein Expression [2]	Compares antibody signal to that of a tag (e.g., GFP,	WB, IHC, ICC, Flow Cytometry [2]	Straightforward validation of the target protein.	Must ensure protein is expressed at endogenous levels

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	FLAG) on the target protein.			to avoid masking off-target effects [2].
Immunogen Alignment	Checks if the immunogen sequence matches the region of the protein you are detecting.	All applications, especially critical for non-model organisms [1]	Ensures the antibody is designed to bind your specific target region.	Requires published immunogen sequence; >85% alignment suggests potential binding [1].
Application-Specific Controls	Uses biological controls (e.g., inhibitors, activators) relevant to the application [3].	Flow Cytometry, ICC/IF [3]	Validates antibody performance under specific experimental conditions.	Requires well-established cell or tissue models with known response patterns.

CL22 Antibody-Specific Information

According to search results, a **rabbit polyclonal antibody** against Claudin-22 (CL22) is available and has been validated for use in **Human, Mouse, and Rat** samples. Its recommended applications and validation data include [4]:

- **Primary Applications:** Western Blot (WB) and Flow Cytometry.
- **Validation Data:** The manufacturer's data gallery includes 5 supporting images, which are crucial for initial assessment [4].

Troubleshooting Guide & FAQs

Here are common issues and solutions in a Q&A format.

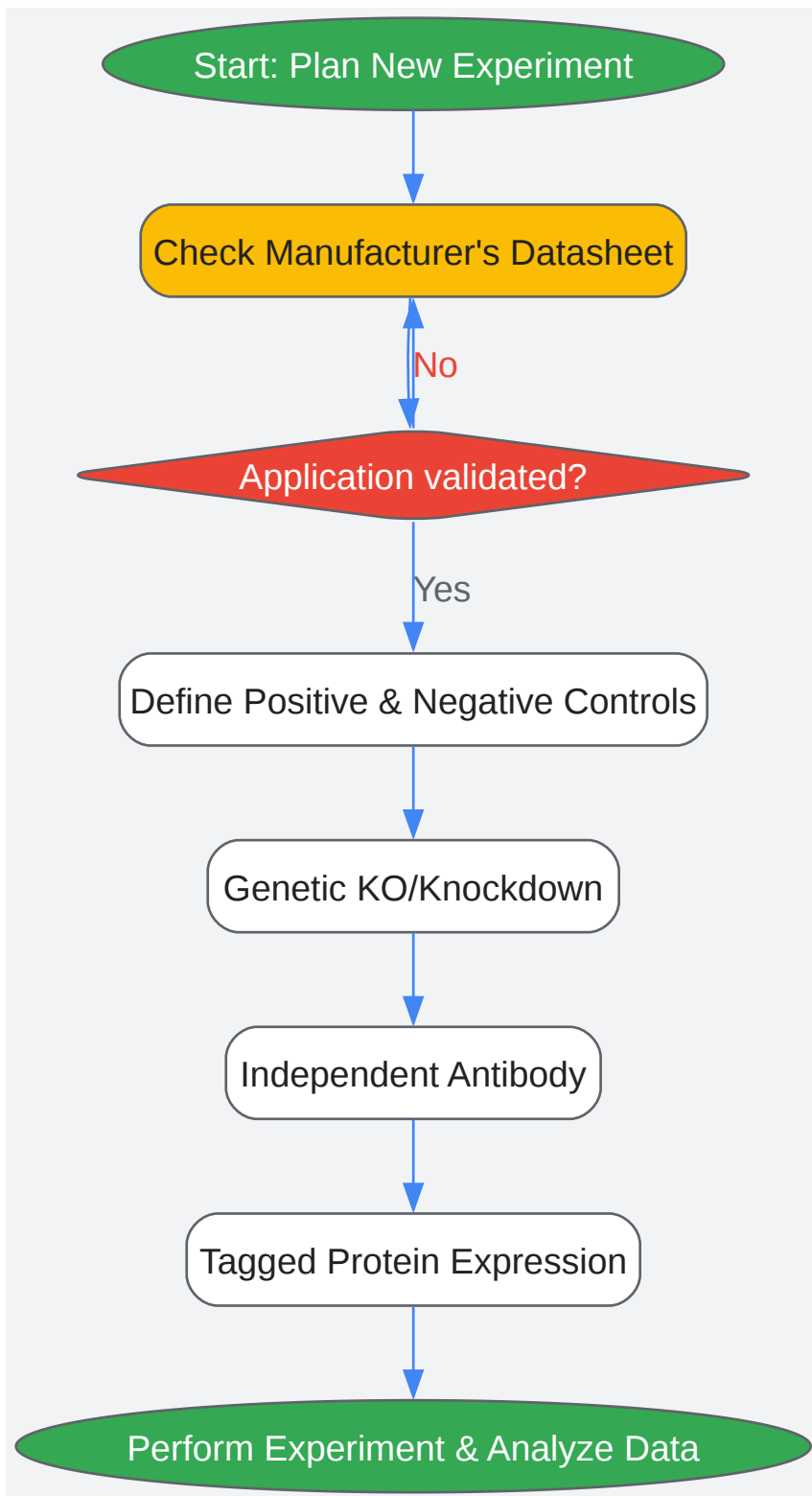
Question	Possible Cause & Solution
	<p> No signal in Western Blot Cause: Sample processing may not expose the epitope. CL22 antibody may recognize a denatured (linear) epitope. Solution: Ensure complete protein denaturation. Check if the antibody is validated for WB in denaturing conditions [2]. High background in Flow Cytometry Cause: Non-specific antibody binding or suboptimal dilution. Solution: Titrate the antibody to find the optimal concentration. Include isotype controls and use cells with confirmed CL22 expression (positive) and knockout cells (negative) for setup [3] [1]. Signal in knockout cell line Cause: Antibody cross-reactivity with an off-target protein. Solution: This strongly indicates a specificity issue. Perform thorough KO validation in your specific cell model. Consider using an independent CL22 antibody for comparison [1] [2]. Discrepancy between applications Cause: An antibody validated for WB (denatured protein) may not work in IHC/ICC (native protein), and vice versa [2]. Solution: Always use an antibody that has been validated for your specific application (IHC, ICC, etc.). </p>

Experimental Workflow Diagrams

The diagrams below, created with Graphviz, outline key experimental protocols for antibody validation.

Diagram 1: Antibody Validation & Selection Workflow

This flowchart provides a strategic overview for validating an antibody like CL22 for a new application.



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Diagram 2: Knock-Out Validation Protocol

This diagram details the specific steps for performing a CRISPR-Cas9 knock-out validation, a gold-standard method [1] [2].

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References

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